

Sustained Effects of Tofersen: A Long-Term Comparative Analysis for SOD1-ALS

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Compound of Interest

Compound Name: Tofersen

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Tofersen (Qalsody™) represents a significant milestone in the treatment of amyotrophic lateral sclerosis (ALS), being the first gene-targeted therapy approved for a subset of the patient population. Specifically developed for adults with ALS associated with a mutation in the superoxide dismutase 1 (SOD1) gene, **Tofersen's** long-term efficacy and safety profile are critical areas of investigation for researchers and clinicians. This guide provides a comparative analysis of long-term follow-up data on **Tofersen** against established ALS treatments, Riluzole and Edaravone, supported by experimental data and detailed methodologies.

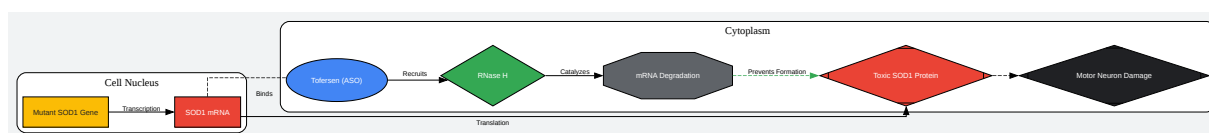
Tofersen: Mechanism and Sustained Biological and Clinical Effects

Tofersen is an antisense oligonucleotide (ASO) designed to specifically target and promote the degradation of SOD1 messenger RNA (mRNA).^{[1][2][3]} This mechanism reduces the synthesis of the SOD1 protein, which, in its mutated form, is toxic to motor neurons.^{[4][5]} The drug is administered intrathecally to bypass the blood-brain barrier and act directly within the central nervous system.^{[2][3]}

Long-term data, primarily from the Phase 3 VALOR trial and its open-label extension (OLE), demonstrate **Tofersen's** sustained impact on key biological markers and clinical outcomes.^[6]

[7][8] The OLE study created two cohorts: an "early-start" group that received **Tofersen** from the beginning of the VALOR trial and a "delayed-start" group that initially received a placebo.[7]

Data from these studies show that earlier initiation of **Tofersen** led to a slower decline in clinical function, respiratory function, muscle strength, and quality of life over 12 months.[8][9] A key finding was the robust and sustained reduction in neurofilament light chain (NfL), a biomarker of nerve damage, suggesting a slowing of the neurodegenerative process.[6][8][9] Some "real-world" observational studies have further supported these findings, reporting disease stabilization and even recovery of some motor function in patients on long-term **Tofersen** therapy.[10][11][12]



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Caption: Tofersen Mechanism of Action.

Quantitative Long-Term Data: Tofersen vs. Alternatives

The following tables summarize the long-term quantitative data for **Tofersen** and its main therapeutic alternatives, Riluzole and Edaravone. It is crucial to note that **Tofersen** has been studied specifically in SOD1-ALS patients, a population that accounts for about 2% of all ALS cases, while Riluzole and Edaravone are used for the broader ALS population.[4][13]

Table 1: Long-Term Efficacy of **Tofersen** in SOD1-ALS (VALOR & OLE Studies)

Endpoint	Time Point	Early-Start Tofersen	Delayed-Start Tofersen	Key Finding
Biomarkers				
CSF Total SOD1 Protein	28 Weeks	Robust Reduction	-	Target engagement confirmed.[6]
Plasma NfL	12-16 Weeks	~50% Reduction	-	Significant reduction in a marker of neurodegeneration.[9]
Plasma NfL	52 Weeks	Sustained Reduction	Reduction after initiation	Effect on neurodegeneration is sustained over the long term.[8]
Clinical Outcomes				
ALSFRS-R	12 Months	Slower Decline	Faster Decline	Early initiation slows the loss of clinical function. [8][9]
Respiratory Function	12 Months	Slower Decline	Faster Decline	Benefit observed in respiratory measures.[8][9]
Muscle Strength	12 Months	Slower Decline	Faster Decline	Preservation of muscle strength with earlier treatment.[8][9]
Survival	12 Months	Trend toward benefit	-	Median time to death or permanent

ventilation could not be estimated due to the majority of participants surviving.[8]

Table 2: Long-Term Efficacy of Riluzole in ALS (Observational & Real-World Studies)

Endpoint	Study Type	Key Finding	Citation
Median Survival Extension	Population Studies Review (15 studies)	6 to 19 months longer than untreated patients.	[14]
Median Survival Extension	Retrospective Cohort	7 months longer than untreated patients (17.6 vs 10.7 months).	[15]
Median Survival Extension	Population-based Study	~9 months when adjusted for enrollment time.	[16]
Long-Term Use	Real-World Cohort	Use over ~6 months was associated with a better prognosis. Short-term use had little effect.	[17]

Table 3: Long-Term Efficacy of Edaravone in ALS (Observational Studies)

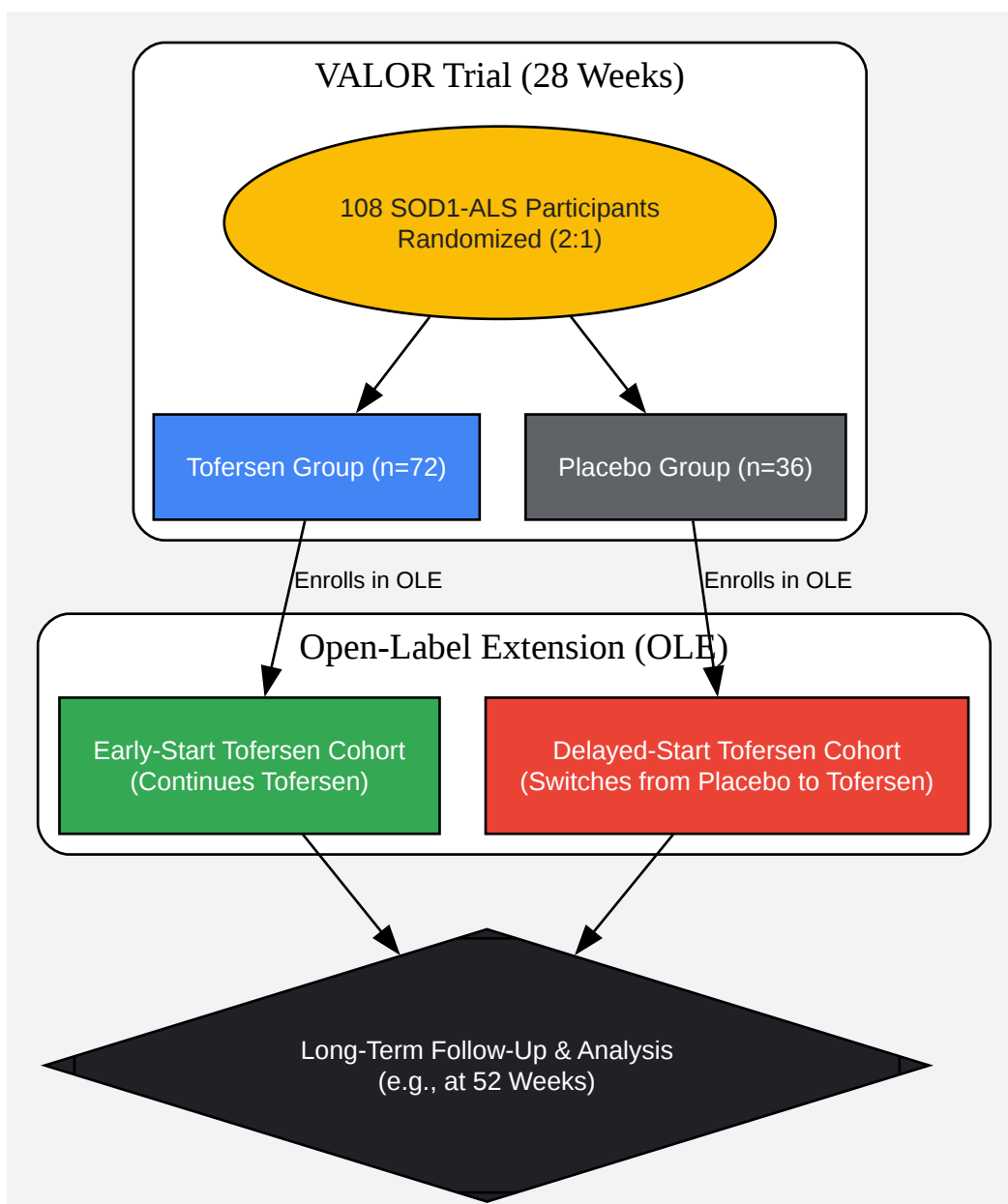
Endpoint	Time Point	Mean Monthly Change in ALSFRS-R	Key Finding
ALSFRS-R	0-24 Weeks	-0.96	Modest effect on slowing functional decline in a small cohort. [18] [19]
ALSFRS-R	24-48 Weeks	-0.70	Effect appears to be maintained over time. [18] [19]
ALSFRS-R	48-72 Weeks	-1.18	The rate of decline may vary in later stages. [18] [19]
Forced Vital Capacity (FVC)	72 Weeks	Mean decline of 17.4%	Significant decline in respiratory function despite treatment. [18]

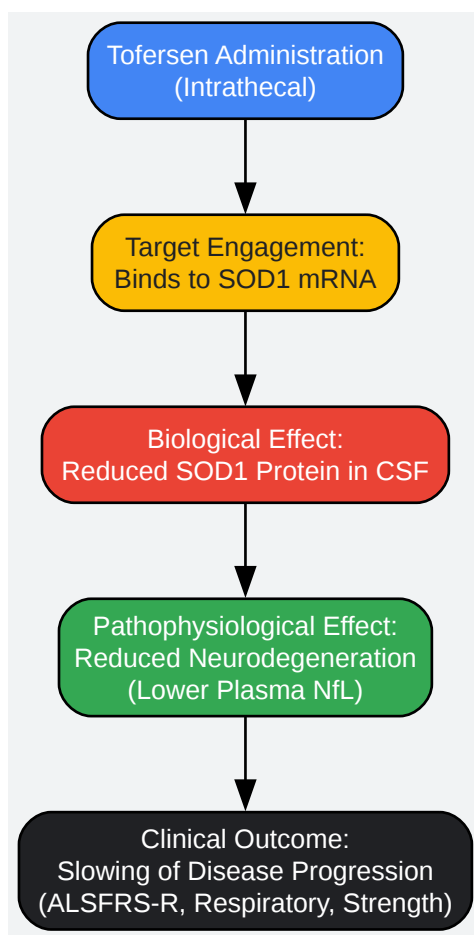
Experimental Protocols

Tofersen: VALOR and Open-Label Extension (OLE)

- VALOR Study Design: A 28-week, Phase 3, randomized, double-blind, placebo-controlled trial.[\[20\]](#) A total of 108 participants with SOD1-ALS were randomized in a 2:1 ratio to receive either **Tofersen** (100 mg) or a placebo.[\[20\]](#) The primary analysis population consisted of 60 participants identified as having a faster disease progression.
 - Administration: Intrathecal injection with three loading doses over approximately two weeks, followed by maintenance doses every 4 weeks.[\[6\]](#)
 - Primary Endpoint: Change from baseline to week 28 in the ALS Functional Rating Scale-Revised (ALSFRS-R) total score.[\[20\]](#)
 - Key Secondary Endpoints: Change in total SOD1 protein concentration in cerebrospinal fluid (CSF), plasma NfL, respiratory function (slow vital capacity), and muscle strength.[\[20\]](#)

- Open-Label Extension (OLE) Design: Upon completion of the 28-week VALOR trial, participants could enroll in the OLE, where all received **Tofersen** (100 mg).^[7] This design allowed for the comparison of outcomes between those who started **Tofersen** early (original **Tofersen** group) and those who had a delayed start (original placebo group), providing insights into the long-term benefits of early intervention.^[7]^[21]





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References

- 1. Breaking barriers with tofersen: Enhancing therapeutic opportunities in amyotrophic lateral sclerosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. What is the mechanism of action of Tofersen? [synapse.patsnap.com]
- 3. What is the mechanism of Tofersen? [synapse.patsnap.com]
- 4. mndassociation.org [mndassociation.org]
- 5. als-mnd.org [als-mnd.org]

- 6. researchgate.net [researchgate.net]
- 7. VALOR Biogen's Tofersen trial: a look at the open label extension data - MND Research Blog [mndresearch.blog]
- 8. New 12-Month Tofersen Data Presented at ENCALS Meeting Show Clinically Meaningful Benefit in People With SOD1-ALS | Biogen [investors.biogen.com]
- 9. als.org [als.org]
- 10. Tofersen treatment leads to sustained stabilization of disease in SOD1 ALS in a "real-world" setting - PMC [pubmed.ncbi.nlm.nih.gov]
- 11. targetals.org [targetals.org]
- 12. Tofersen treatment leads to sustained stabilization of disease in SOD1 ALS in a "real-world" setting - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Breakthrough in ALS Treatment: Tofersen Significantly Slows Disease Progression in SOD1 Mutation Patient – Creative Biolabs Gene Therapy Blog [creative-biolabs.com]
- 14. Review of evidence suggests Riluzole treatment may lead to extended survival - MND Research Blog [mndresearch.blog]
- 15. tandfonline.com [tandfonline.com]
- 16. dovepress.com [dovepress.com]
- 17. Frontiers | Long-Term Use of Riluzole Could Improve the Prognosis of Sporadic Amyotrophic Lateral Sclerosis Patients: A Real-World Cohort Study in China [frontiersin.org]
- 18. d-nb.info [d-nb.info]
- 19. Long-term outcomes of edaravone in amyotrophic lateral sclerosis in South Korea: 72-week observational study - PMC [pubmed.ncbi.nlm.nih.gov]
- 20. Tofersen in adults with SOD1-ALS: phase 3 VALOR trial and open-label extension results | Journal of Neurology, Neurosurgery & Psychiatry [jnnp.bmj.com]
- 21. mndassociation.org [mndassociation.org]
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